

Personal protective equipment for handling SHP836

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Compound of Interest

Compound Name: SHP836

Cat. No.: B610829

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Essential Safety Protocols for Handling SHP836

For Immediate Use by Laboratory Professionals

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **SHP836**, a SHP2 allosteric inhibitor. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment. The following procedures cover personal protective equipment (PPE), safe handling practices, and disposal of the compound.

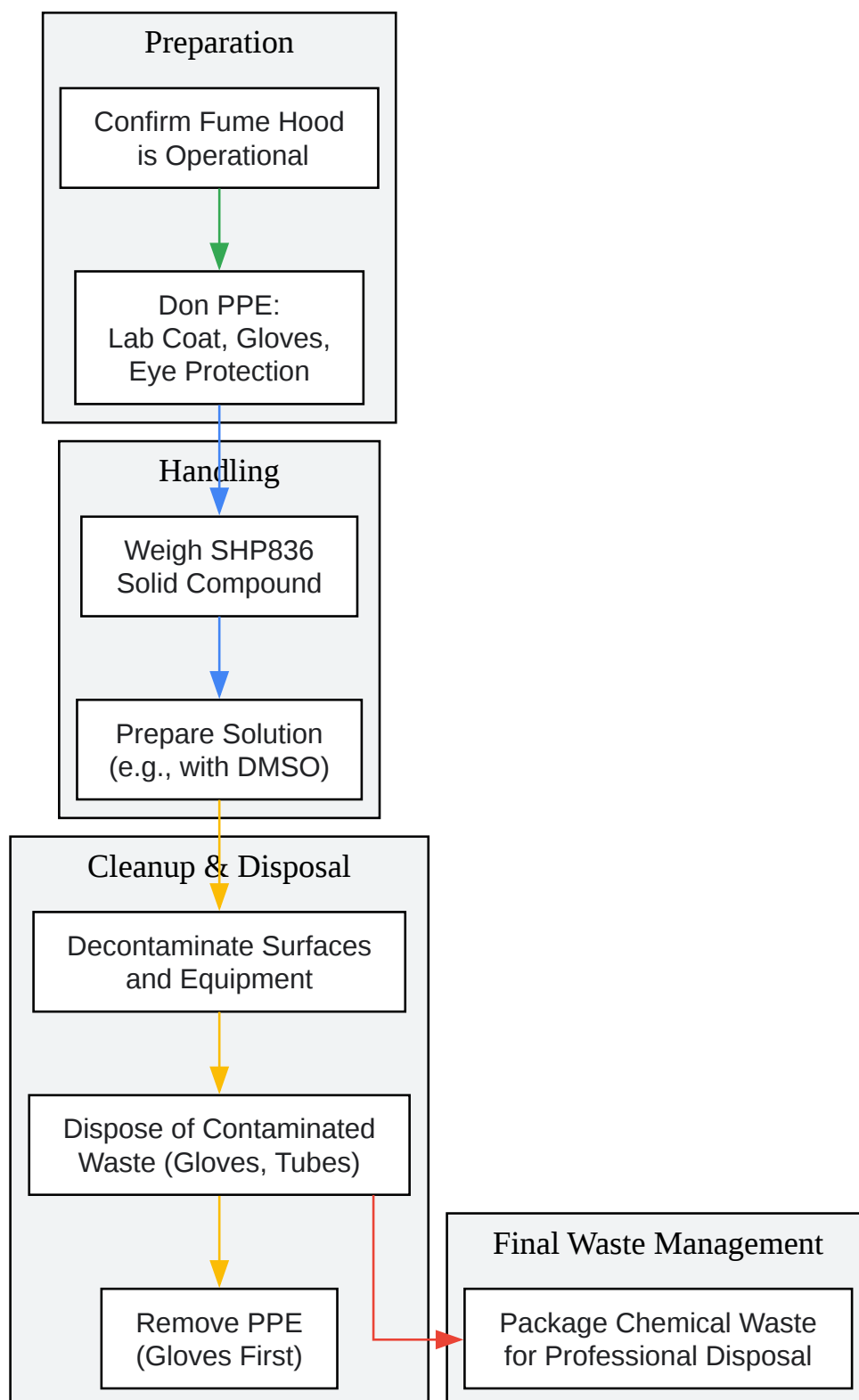
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **SHP836**. This compound is intended for laboratory research use only. Standard laboratory protocols for handling chemical substances should be strictly followed.

PPE Category	Specification	Purpose
Eye Protection	ANSI-approved safety glasses with side shields or goggles.	Protects eyes from splashes or aerosolized particles.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact and absorption.
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	Avoids inhalation of dust or aerosols.

Safe Handling and Disposal Workflow

Proper procedural adherence is critical to minimizing risk. The following workflow outlines the key steps from preparation to final disposal of **SHP836** and associated contaminated materials.



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Caption: Workflow for the safe handling of **SHP836** in a laboratory setting.

Procedural Steps for Handling SHP836

Personnel should adhere to the following step-by-step process to ensure safety during the handling and use of **SHP836**.

1. Preparation and Planning:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS) for **SHP836**.[\[1\]](#)[\[2\]](#)
- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)
- Locate the nearest eye-wash station and safety shower before beginning your work.[\[2\]](#)

2. Donning Personal Protective Equipment (PPE):

- Put on a laboratory coat, ensuring it is fully buttoned.
- Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Wear safety glasses with side shields or chemical safety goggles.

3. Compound Handling:

- For Solids: When weighing or transferring the solid form of **SHP836**, avoid creating and inhaling dust.
- For Solutions: When preparing solutions, such as dissolving in DMSO, handle the liquid carefully to avoid splashes and aerosol formation.[\[1\]](#)
- Avoid all direct contact with the skin and eyes.[\[2\]](#)

4. In Case of Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[2\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[2]
- Inhalation: Move to an area with fresh air. If breathing is difficult, seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[2]

5. Waste Disposal:

- All disposable materials that have come into contact with **SHP836**, including pipette tips, tubes, and gloves, should be considered chemical waste.
- Place contaminated waste into a designated, sealed container.
- Dispose of all chemical waste in accordance with your institution's and local environmental regulations. Do not dispose of it down the drain.[2]

6. Final Cleanup:

- Decontaminate all work surfaces and equipment used during the procedure.
- Remove PPE carefully, starting with gloves, to avoid cross-contamination.
- Wash hands thoroughly with soap and water after completing the work and removing all PPE.

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References

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